

Technical Guide: Triethylmethylammonium Methyl Carbonate (CAS 113840-08-7)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethylmethylammonium methyl carbonate, identified by CAS number 113840-08-7, is a quaternary ammonium salt.[1][2] This document provides a technical overview of its known chemical properties, synthesis, and applications, with a focus on its role as a catalyst in organic synthesis. It is important to note that, based on currently available scientific literature, this compound is not documented to possess significant biological activity or a defined mechanism of action in biological systems. Therefore, its application in drug development is not established.

Chemical and Physical Properties

Triethylmethylammonium methyl carbonate is typically supplied as a solution.[1][3] The following table summarizes its key physicochemical properties.



| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 113840-08-7 | [1][2] |
| Molecular Formula | C ₉ H ₂₁ NO ₃ | [1][2] |
| Molecular Weight | 191.27 g/mol | [1][2] |
| Appearance | Typically a solution | [1] |
| Common Solution | ~50% in Methanol:Water (2:3) | [3] |
| Alternate Name | Methyltriethylammonium methyl carbonate | [2] |

Synthesis

The synthesis of triethylmethylammonium methyl carbonate is generally achieved through a quaternization reaction. This process involves the reaction of triethylamine with a methyl carbonate derivative under controlled conditions. A common synthetic route includes the alkylation of an ammonium precursor with dimethyl carbonate or methyl chloroformate, which is then followed by an ion exchange or metathesis step to yield the final product.[1]

For purity validation and structural confirmation, standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and High-Performance Liquid Chromatography (HPLC) are employed.[1]

Applications in Organic Synthesis

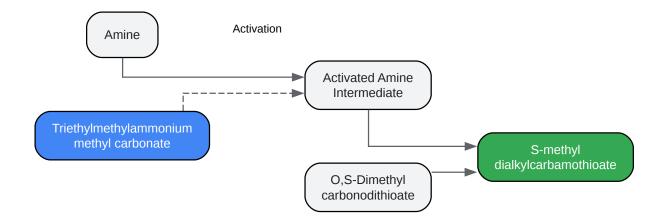
The primary utility of triethylmethylammonium methyl carbonate lies in its catalytic activity in various organic reactions.

Carbonylation and Insertion Reactions

This compound serves as an efficient catalyst in the one-step, solvent-free synthesis of S-methyl dialkylcarbamothioates.[1] This catalytic system demonstrates high yields, typically ranging from 85% to 98%.[1]



A proposed mechanism for this reaction is depicted below. The catalyst is thought to activate the amine, which facilitates its subsequent reaction with O,S-Dimethyl carbonodithioate.[1]



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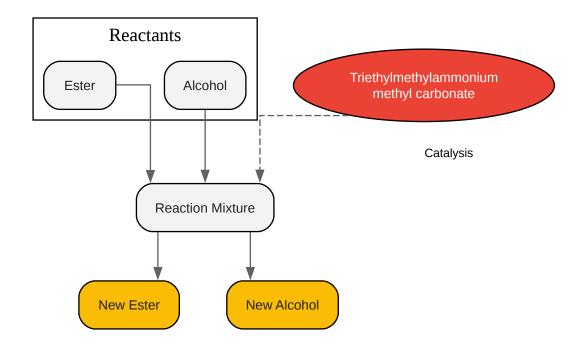
Proposed catalytic cycle for S-methyl dialkylcarbamothioate synthesis.

Transesterification Reactions

Triethylmethylammonium methyl carbonate also shows potential as a metal-free catalyst for transesterification reactions.[1] This is a significant area of interest for industries such as biodiesel production, where environmentally benign catalysts are sought.[1]

The general workflow for a catalyzed transesterification reaction is outlined in the following diagram.





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General workflow for catalyzed transesterification.

Biological Activity and Drug Development Relevance

Extensive searches of scientific databases and literature have not yielded any significant data on the biological activity of triethylmethylammonium methyl carbonate. There are no published studies detailing its mechanism of action in a biological context, its interaction with any signaling pathways, or its potential therapeutic effects.

Consequently, this compound is not considered a candidate for drug development at this time. Professionals in this field should note the absence of data regarding its pharmacology, toxicology, and pharmacokinetics.

Conclusion

Triethylmethylammonium methyl carbonate (CAS 113840-08-7) is a quaternary ammonium salt with established applications as a catalyst in organic synthesis, particularly in carbonylation, insertion, and transesterification reactions. Its chemical and physical properties are well-defined. However, there is a notable lack of information regarding its biological activity, making



it unsuitable for consideration in drug development pipelines based on current knowledge. Researchers and scientists should be aware of its utility in chemical synthesis while recognizing the absence of a biological profile.

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